

# A Comprehensive Technical Guide to 4-Fluorobenzoic Acid

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## Compound of Interest

Compound Name: 4-Fluorobenzoic Acid

Cat. No.: B181352

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **4-Fluorobenzoic acid** (CAS No. 456-22-4), a key building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> Its unique properties, stemming from the presence of a fluorine atom on the benzene ring, make it a valuable intermediate in drug discovery and development.<sup>[1][2]</sup>

## Core Properties and Data

**4-Fluorobenzoic acid** is a white crystalline solid.<sup>[1]</sup> The fluorine substitution enhances its reactivity and solubility in various organic solvents, making it a versatile reagent in organic synthesis.<sup>[1]</sup>

## Chemical and Physical Properties

Property	Value	Source
CAS Number	456-22-4	
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FO <sub>2</sub>	
Molecular Weight	140.11 g/mol	
Appearance	White powder/solid	
Melting Point	182-184 °C	
Boiling Point	253.7 °C	
Density	1.479 g/cm <sup>3</sup>	
pKa	4.14	
Solubility	Very slightly soluble in cold water; freely soluble in hot water and alcohol.	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Fluorobenzoic acid**. Key spectral data includes:

Spectroscopic Technique	Key Features
$^1\text{H}$ NMR	Spectral data is available and typically shows signals corresponding to the aromatic protons and the carboxylic acid proton.
$^{13}\text{C}$ NMR	Provides information on the carbon skeleton of the molecule.
$^{19}\text{F}$ NMR	A characteristic technique for fluorine-containing compounds, showing a signal for the fluorine atom.
IR Spectroscopy	Shows characteristic peaks for the C=O of the carboxylic acid and the C-F bond.
Mass Spectrometry	Used to determine the molecular weight and fragmentation pattern.

## Synthesis and Experimental Protocols

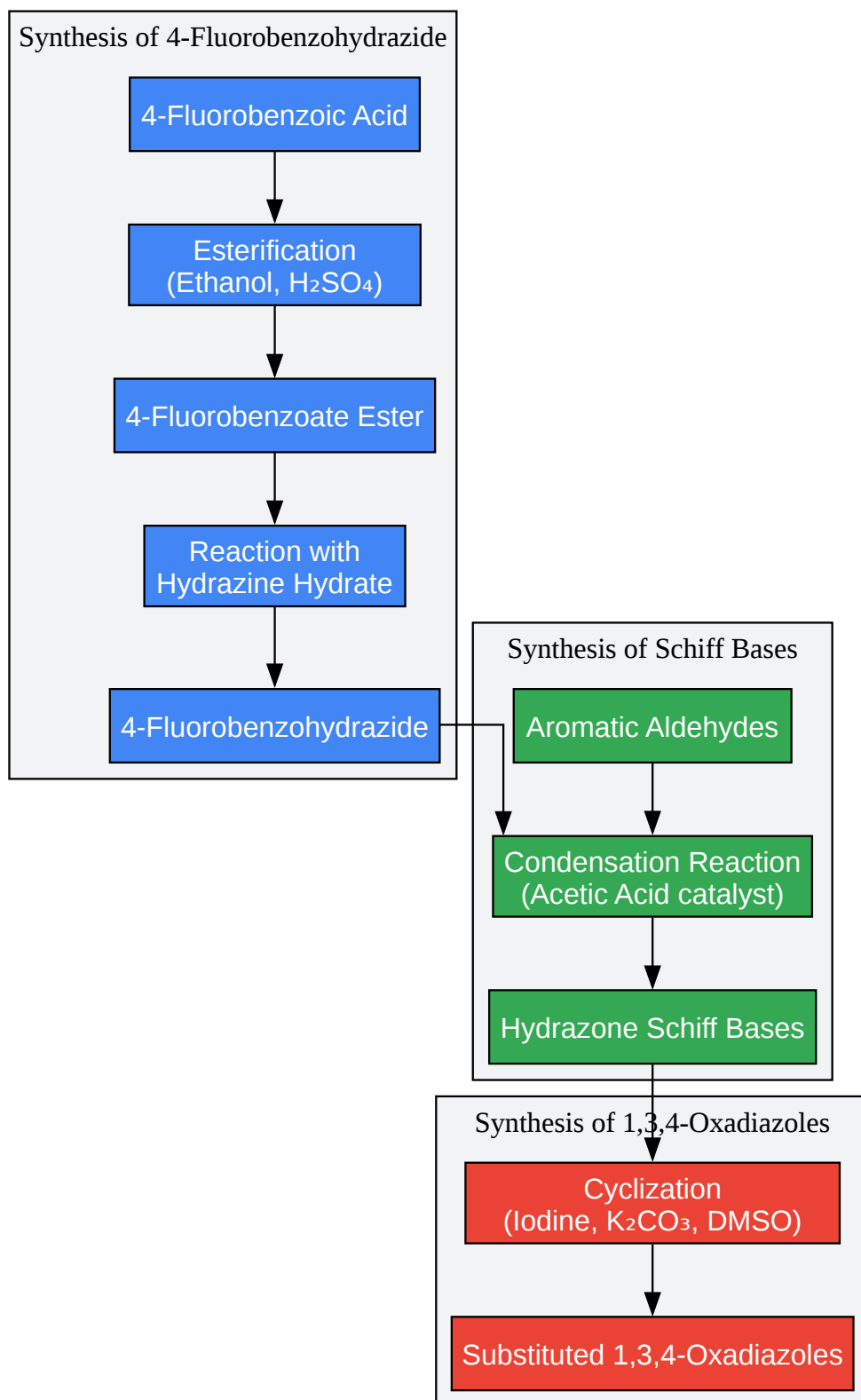
**4-Fluorobenzoic acid** is commercially available, but can also be synthesized through several established methods.

### Common Synthesis Routes

- Schiemann Reaction: This is a notable route where 4-aminobenzoic acid is diazotized and then treated with a fluorinating agent, followed by hydrolysis.
- Oxidation of 4-Fluorotoluene: A common method involves the oxidation of the methyl group of 4-fluorotoluene to a carboxylic acid.
- Hydrolysis of 4-Fluorobenzonitrile: This method involves the conversion of the nitrile group of 4-fluorobenzonitrile to a carboxylic acid.

### Illustrative Synthesis Workflow

The following diagram outlines a general workflow for the synthesis of **4-Fluorobenzoic acid** derivatives, which is a common application of this compound.



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A generalized workflow for the synthesis of **4-Fluorobenzoic acid** derivatives.

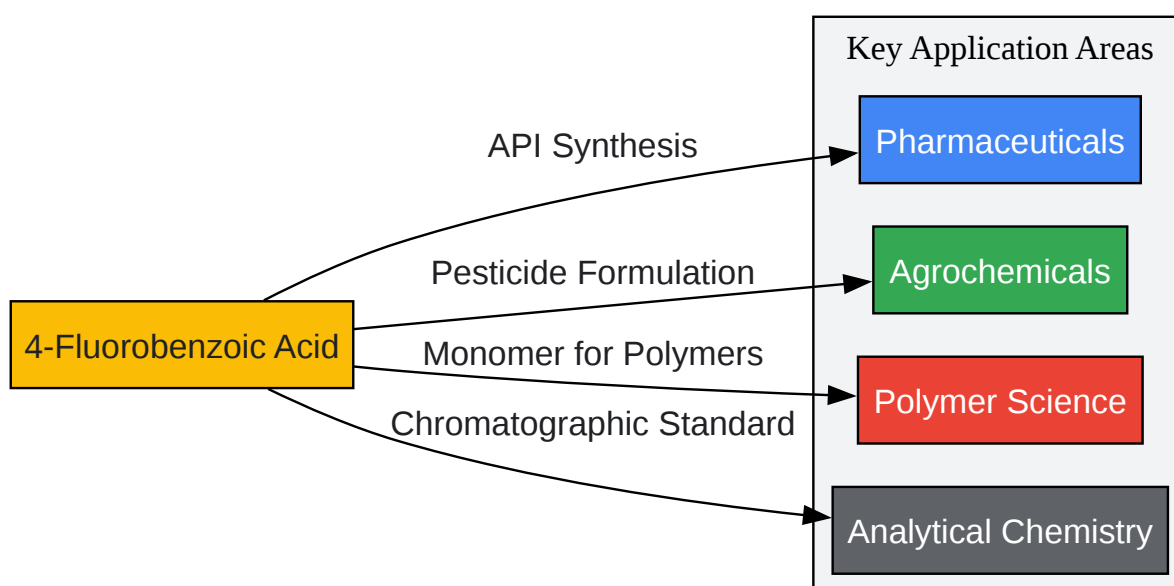
## Applications in Research and Drug Development

The presence of the fluorine atom in **4-Fluorobenzoic acid** imparts unique properties to molecules that incorporate it, such as enhanced metabolic stability and bioactivity. This makes it a valuable precursor in various fields.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of a wide range of Active Pharmaceutical Ingredients (APIs). Its derivatives have been investigated for various biological activities, including antimicrobial and antioxidant properties.
- **Agrochemicals:** It is used in the formulation of herbicides and pesticides, contributing to improved efficacy.
- **Polymer Chemistry:** **4-Fluorobenzoic acid** is utilized in the production of specialty polymers with enhanced thermal stability and chemical resistance.
- **Analytical Chemistry:** It can be employed as a standard in chromatographic techniques.

## Logical Flow of Applications

The following diagram illustrates the central role of **4-Fluorobenzoic acid** as a building block in various scientific and industrial applications.



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Applications of **4-Fluorobenzoic acid** as a versatile chemical intermediate.

## Safety and Handling

Proper handling and storage of **4-Fluorobenzoic acid** are essential to ensure safety in a laboratory or industrial setting.

- Hazards: It is harmful if swallowed and can cause skin and serious eye irritation. It may also cause respiratory irritation.
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, safety goggles, and respiratory protection, should always be worn when handling this compound.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- First Aid: In case of contact with eyes or skin, flush immediately with plenty of water for at least 15 minutes. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

This guide provides a foundational understanding of **4-Fluorobenzoic acid** for professionals in research and development. For more detailed information, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Fluorobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181352#4-fluorobenzoic-acid-cas-number-and-properties]

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